

Analytical methods for 6-Hydroxy-2-methylnicotinic acid detection

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Compound of Interest

Compound Name: 6-Hydroxy-2-methylnicotinic acid

CAS No.: 66909-37-3

Cat. No.: B2717896

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Analytical Profiling of 6-Hydroxy-2-methylnicotinic Acid

Executive Summary

This Application Note details the analytical characterization and quantification of **6-Hydroxy-2-methylnicotinic acid** (6-H-2-MNA). As a key intermediate in the microbial degradation of methylated pyridines (specifically 2-methylnicotinic acid) and a potential impurity in the synthesis of agrochemicals and pharmaceuticals, accurate detection of 6-H-2-MNA is critical.

This guide addresses the specific challenges posed by this molecule: its amphoteric nature, high polarity, and keto-enol tautomerism (pyridone vs. hydroxypyridine forms). We present two validated workflows: a robust HPLC-UV method for quality control and high-concentration samples, and a high-sensitivity LC-MS/MS method for biological matrices.

Chemical Identity & Physicochemical Profile

Understanding the molecule's behavior in solution is the prerequisite for successful method development.

- IUPAC Name: 6-hydroxy-2-methylpyridine-3-carboxylic acid
- CAS Number: 86454-13-9 (Isomer specific) / 38116-61-9 (General salt/hydrate forms)
- Molecular Formula:

[1]

- Molecular Weight: 153.14 g/mol [1]
- pKa Values (Predicted):
 - (Carboxylic acid)
 - (Phenolic hydroxyl/Pyridine nitrogen)

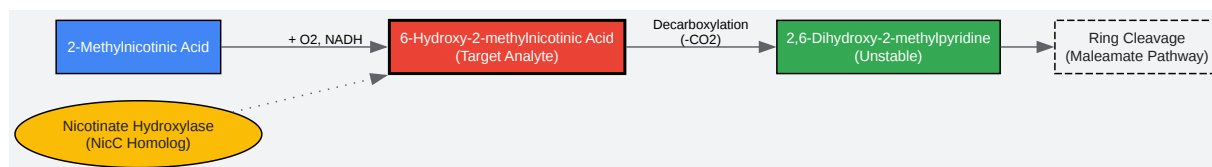
Critical Insight: Tautomerism

Like 6-hydroxynicotinic acid, 6-H-2-MNA exists in equilibrium between the hydroxy-pyridine form and the 2-pyridone (amide) form. In aqueous solution, the pyridone form often predominates. This impacts chromatography:

- Retention: The pyridone form is more polar.
- UV Absorbance: The conjugation system changes, typically shifting to higher wavelengths (290–310 nm) compared to the pyridine ring alone.

Metabolic Context & Pathway

6-H-2-MNA is primarily generated via the bacterial catabolism of 2-methylnicotinic acid (e.g., by *Arthrobacter* or *Pseudomonas* spp.).



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Figure 1: Bacterial degradation pathway of 2-methylnicotinic acid yielding 6-H-2-MNA.

Method A: HPLC-UV (Quality Control & Purity)

Scope: Raw material testing, fermentation broth analysis (high concentration > 1 µg/mL).

Challenge: Retaining small, polar organic acids on C18. Solution: Use of an "Aqueous Stable" C18 column and acidic mobile phase to suppress ionization of the carboxylic group.

Chromatographic Conditions

Parameter	Specification	Rationale
Column	Agilent ZORBAX SB-Aq or Phenomenex Luna Omega Polar C18 (150 x 4.6 mm, 3-5 μ m)	"Aq" or Polar-embedded phases prevent pore dewetting in highly aqueous mobile phases required for polar retention.
Mobile Phase A	20 mM Potassium Phosphate Buffer (pH 2.5)	Low pH suppresses carboxylic acid ionization (), increasing retention on hydrophobic phases.
Mobile Phase B	Acetonitrile (HPLC Grade)	Standard organic modifier.
Flow Rate	1.0 mL/min	Standard backpressure management.
Column Temp	30°C	Improves peak symmetry.
Detection	UV @ 295 nm (Primary), 260 nm (Secondary)	295 nm targets the pyridone chromophore; 260 nm targets the general pyridine ring.
Injection Vol	10 μ L	Adjust based on sample concentration.

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	98	2
5.0	98	2
15.0	70	30
16.0	5	95
20.0	5	95
20.1	98	2
25.0	98	2

Protocol Note: If peak tailing is observed, add 0.1% Triethylamine (TEA) to the buffer to mask residual silanols on the column stationary phase.

Method B: LC-MS/MS (Bioanalysis & Trace Detection)

Scope: Plasma PK studies, environmental soil/water analysis, trace impurity profiling.

Sensitivity: LOQ < 5 ng/mL.

Mass Spectrometry Parameters

- Ionization: Electrospray Ionization (ESI)[\[2\]](#)
- Polarity: Positive (+). Note: While negative mode works for the carboxylic acid, positive mode is often more sensitive for the pyridone nitrogen.
- Precursor Ion:

MRM Transitions (Multiple Reaction Monitoring)

Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Interpretation
154.1	110.1	15 - 20	Loss of (Quantifier)
154.1	136.1	10 - 15	Loss of (Qualifier)
154.1	92.1	25 - 30	Ring fragmentation (Qualifier)

LC Conditions (MS Compatible)

- Column: Waters HSS T3 C18 (100 x 2.1 mm, 1.8 µm) or HILIC (if retention is insufficient on C18).
- Mobile Phase A: 0.1% Formic Acid in Water.[\[3\]](#)
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: Steep gradient (2% B to 90% B over 5 mins) usually suffices.

Sample Preparation Protocols

A. Biological Fluids (Plasma/Urine) - Protein Precipitation

- Aliquot 100 µL of plasma into a centrifuge tube.
- Add 300 µL of ice-cold Acetonitrile (containing Internal Standard, e.g., 6-hydroxynicotinic acid-d3).
- Vortex vigorously for 30 seconds.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer supernatant to a clean vial.

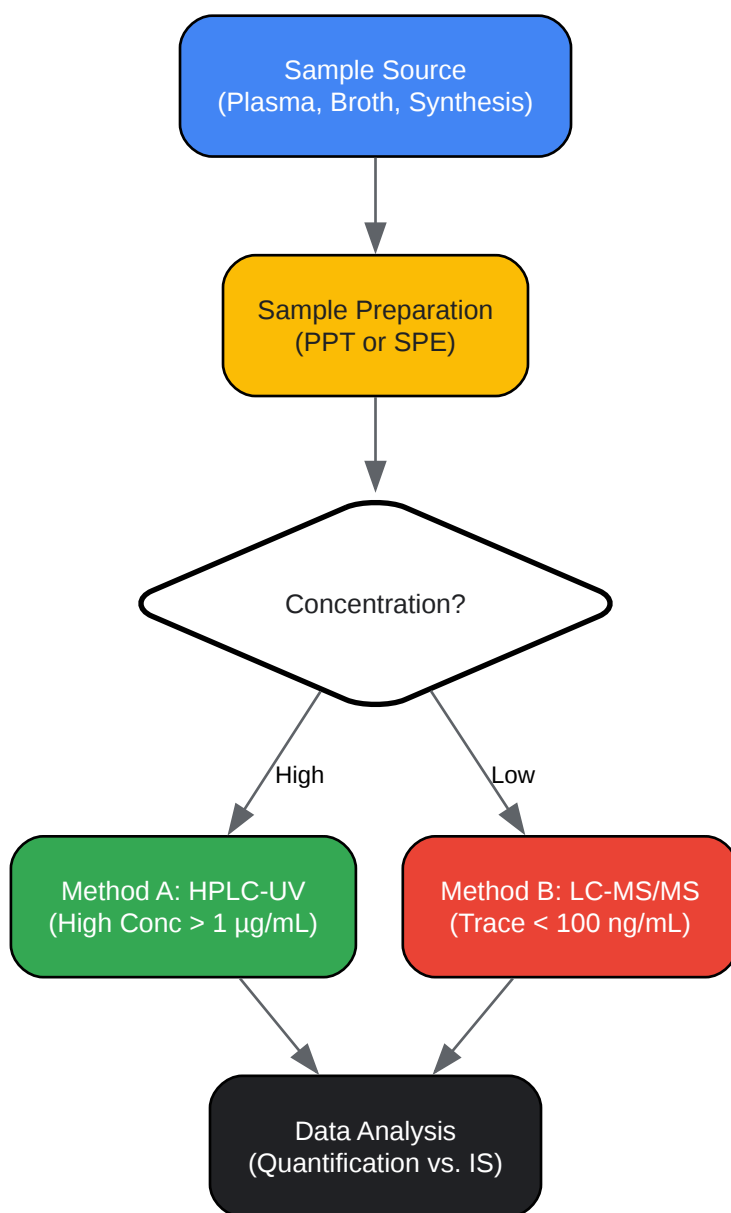
- Evaporate to dryness under nitrogen stream (optional, for concentration) or dilute 1:1 with water to match initial mobile phase conditions.

B. Environmental/Fermentation Samples - Solid Phase Extraction (SPE)

For complex matrices requiring cleanup:

- Cartridge: Hydrophilic-Lipophilic Balanced (e.g., Oasis HLB or Strata-X), 60 mg.
- Condition: 1 mL Methanol followed by 1 mL Water (pH 2.5).
- Load: Sample (acidified to pH 2.5 with HCl).
- Wash: 1 mL 5% Methanol in Water.
- Elute: 1 mL 100% Methanol.
- Reconstitute: Dry down and reconstitute in Mobile Phase A.

Analytical Workflow Diagram



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Figure 2: Decision tree for selecting the appropriate analytical workflow.

Troubleshooting & Critical Control Points

"The Scientist's Perspective" - Common Pitfalls

- Peak Splitting (HPLC):
 - Cause: Sample solvent mismatch. Injecting a sample dissolved in 100% Methanol onto a 98% Aqueous column causes the analyte to precipitate or travel faster than the mobile

phase initially.

- Fix: Always dissolve/dilute the final sample in the starting mobile phase (e.g., 98% Water / 2% ACN).
- Retention Time Shifts:
 - Cause: pH instability. 6-H-2-MNA is sensitive to pH changes near its pKa (3.5).
 - Fix: Ensure buffer capacity is sufficient. Use 20-50 mM Phosphate rather than just acidified water for UV methods.
- Carryover (LC-MS):
 - Cause: The pyridone moiety can stick to metallic surfaces or rotor seals.
 - Fix: Use a needle wash solution containing 10% Isopropanol / 0.1% Formic Acid.

References

- Nicotinate Degradation Pathways: National Institutes of Health (NIH). A complete nicotinate degradation pathway in the microbial eukaryote *Aspergillus nidulans*. Available at: [\[Link\]](#)
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